

2-Methylhexadecanoic acid chemical properties

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Compound of Interest

Compound Name: 2-Methylhexadecanoic acid

CAS No.: 27147-71-3

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An In-Depth Technical Guide to **2-Methylhexadecanoic Acid**

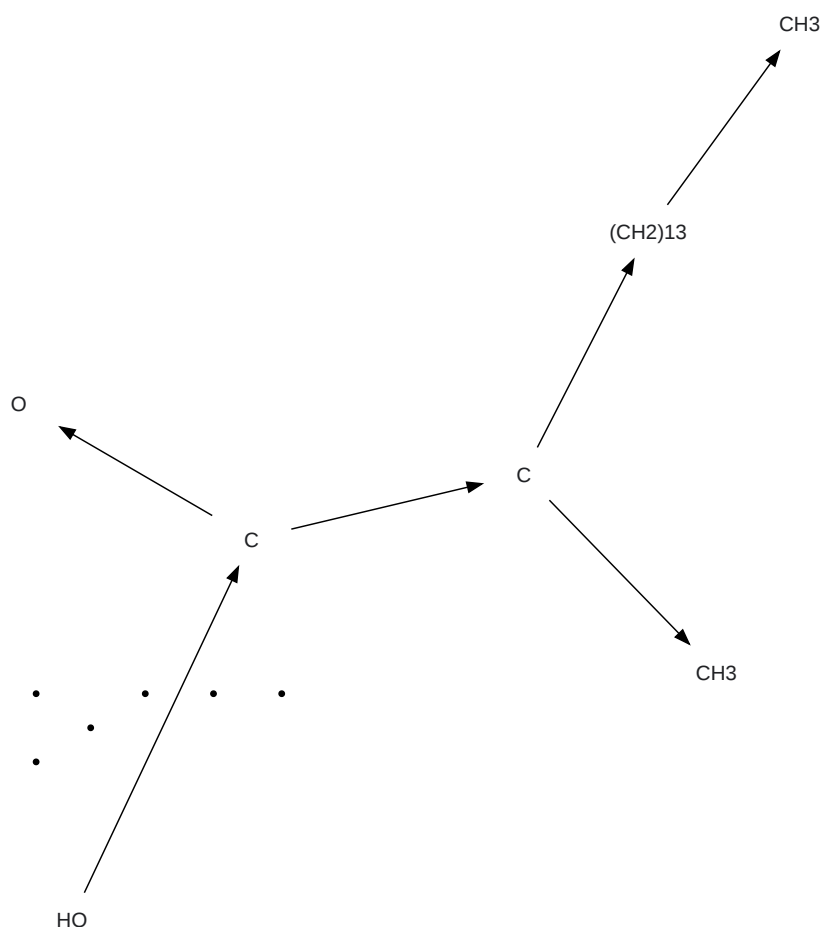
Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Methylhexadecanoic acid**, a methyl-branched, long-chain saturated fatty acid. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical properties, synthesis, biological significance, and handling of this unique molecule. The structure of this guide is tailored to present the information in a logical progression, from fundamental properties to practical applications and safety considerations.

Introduction and Molecular Identity

2-Methylhexadecanoic acid, also known as 2-methylpalmitic acid, is a derivative of the common saturated fatty acid, hexadecanoic acid (palmitic acid).^[1] The key structural feature is a methyl group located at the alpha-carbon (position 2), adjacent to the carboxyl group. This substitution significantly influences its physical properties, chemical reactivity, and metabolic fate compared to its straight-chain analogue. It is classified as a branched-chain saturated fatty acid and has been identified in various natural sources, including marine sponges like *Chondrosia reniformis* and *Myrmekioderma rea*.^[1]

Below is the fundamental structure of **2-Methylhexadecanoic acid**.



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Caption: Chemical structure of **2-Methylhexadecanoic acid**.

Physicochemical Properties

The introduction of the methyl group at the α -position creates a chiral center and alters the molecule's packing ability, which in turn affects its bulk physical properties. The following table summarizes its key computed and estimated physicochemical properties.

Property	Value	Source
IUPAC Name	2-methylhexadecanoic acid	PubChem[1]
Synonyms	2-Methylpalmitic acid, alpha-methylpalmitic acid	PubChem[1]
CAS Number	27147-71-3	The Good Scents Company[2]
Molecular Formula	C ₁₇ H ₃₄ O ₂	PubChem[1]
Molecular Weight	270.45 g/mol	PubChem[1]
Boiling Point	386.10 °C (estimated at 760 mm Hg)	The Good Scents Company[2]
Flash Point	216.60 °C (422.00 °F, TCC) (estimated)	The Good Scents Company[2]
Water Solubility	0.02248 mg/L at 25 °C (estimated)	The Good Scents Company[2]
logP (o/w)	7.500 (estimated)	The Good Scents Company[2]
XLogP3	7.8	PubChem[1]

The high lipophilicity, indicated by the large estimated logP value, and the extremely low estimated water solubility are characteristic of long-chain fatty acids.[2] The presence of the alpha-methyl group can be expected to lower the melting point compared to palmitic acid due to disruption of the crystal lattice packing.

Spectroscopic Profile

For unambiguous identification and structural elucidation, a combination of spectroscopic techniques is essential. While specific experimental spectra for the free acid are not widely published, the expected profile can be inferred from standard chemical principles and data from its methyl ester.

- ¹H NMR Spectroscopy:** The proton spectrum is expected to show a characteristic downfield signal for the carboxylic acid proton (-COOH), typically broad and in the range of 10-12 ppm. The single proton at the α-carbon (-CH(CH₃)-) would appear as a multiplet. The α-methyl

group protons ($-\text{CH}(\text{CH}_3)-$) would be a doublet. The long methylene chain would produce a large, complex signal around 1.2-1.6 ppm, and the terminal methyl group would be a triplet around 0.9 ppm.

- ^{13}C NMR Spectroscopy: The carbonyl carbon ($-\text{COOH}$) is the most deshielded, appearing around 180 ppm. The α -carbon, substituted with the methyl group, and the methyl carbon itself would have distinct chemical shifts. The methylene carbons of the long alkyl chain would resonate in the 20-35 ppm region.
- Mass Spectrometry (MS): Electron ionization (EI) mass spectrometry of the methyl ester of **2-methylhexadecanoic acid** shows characteristic fragmentation patterns that confirm the structure.^{[3][4]} The molecular ion peak (M^+) for the methyl ester ($\text{C}_{18}\text{H}_{36}\text{O}_2$) is observed at m/z 284.^{[3][4]} Key fragments arise from cleavage at the branched α -carbon, which helps to pinpoint the location of the methyl group.
- Infrared (IR) Spectroscopy: The IR spectrum would be dominated by a very broad O-H stretching band from the carboxylic acid dimer, centered around 3000 cm^{-1} . A strong C=O stretching absorption would be present around 1710 cm^{-1} . Aliphatic C-H stretching vibrations from the long alkyl chain would be observed just below 3000 cm^{-1} .

Synthesis and Purification Workflow

The synthesis of **2-methylhexadecanoic acid** can be achieved through several standard organic chemistry routes. A common and effective method is the α -alkylation of a palmitic acid derivative. The following protocol outlines a representative laboratory-scale synthesis.

Experimental Protocol: Synthesis via Enolate Alkylation

This protocol is a conceptual workflow based on established chemical principles for α -alkylation of carboxylic acids.

Objective: To synthesize **2-methylhexadecanoic acid** from hexadecanoic acid (palmitic acid).

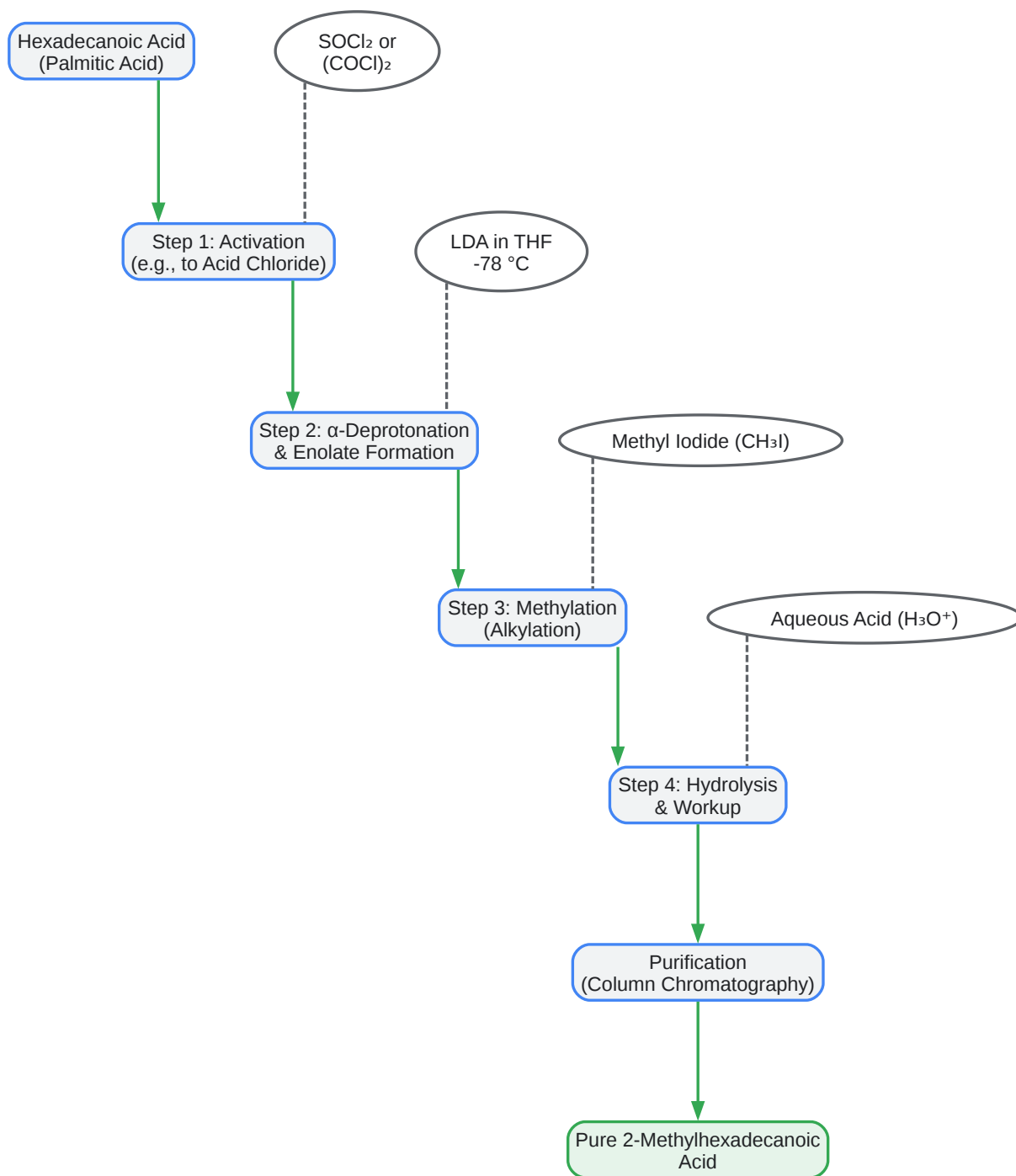
Pillar of Trustworthiness: This protocol incorporates self-validating checkpoints. The distinct color changes during deprotonation and the workup steps provide visual confirmation of reaction progression. Final product identity and purity are validated through standard analytical techniques.

Step-by-Step Methodology:

- Activation of Carboxylic Acid (Step 1):
 - Action: Convert hexadecanoic acid to its corresponding acid chloride using thionyl chloride (SOCl_2) or oxalyl chloride. The reaction is typically performed in an inert solvent like dichloromethane (DCM) under anhydrous conditions.
 - Causality: The carboxylic acid itself is not suitable for direct α -alkylation as the acidic proton would quench the strong base. Converting it to an intermediate like an ester or, in a more advanced sequence, an oxazolidinone chiral auxiliary, facilitates the subsequent deprotonation step.
- Formation of the Silyl Ketene Acetal (Intermediate Step):
 - Action: React the acid chloride with a hindered base like triethylamine (TEA) in the presence of a silylating agent such as trimethylsilyl cyanide (TMSCN).
 - Causality: This is a modern approach to generating a stable enolate equivalent. The silyl ketene acetal is less basic and easier to handle than a lithium enolate, providing a controlled platform for the methylation reaction.
- α -Methylation (Step 2):
 - Action: Introduce a methylating agent, such as methyl iodide (CH_3I) or dimethyl sulfate, to the solution containing the silyl ketene acetal, often in the presence of a Lewis acid catalyst.
 - Causality: The nucleophilic double bond of the silyl ketene acetal attacks the electrophilic methyl group of the methylating agent in an $\text{S}_\text{N}2$ -type reaction, forming the C-C bond at the alpha position.
- Hydrolysis (Step 3):
 - Action: Quench the reaction and hydrolyze the resulting silylated intermediate by adding aqueous acid (e.g., 1M HCl). This step regenerates the carboxylic acid moiety.

- Causality: The hydrolysis step is essential to remove the protecting/activating group and yield the final free fatty acid product.
- Workup and Purification:
 - Action: Perform a liquid-liquid extraction using a suitable organic solvent (e.g., diethyl ether or ethyl acetate). Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Causality: The workup procedure is designed to separate the desired organic product from inorganic salts, unreacted starting materials, and water-soluble byproducts.
 - Purification: Purify the crude product using silica gel column chromatography, eluting with a gradient of ethyl acetate in hexanes.
 - Causality: Chromatography separates the target molecule from nonpolar impurities and any remaining starting material based on polarity differences, yielding the pure **2-methylhexadecanoic acid**.

Synthesis Workflow Diagram



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Caption: A representative workflow for the synthesis of **2-Methylhexadecanoic acid**.

Biological Relevance and Potential Applications

2-Methylhexadecanoic acid is more than a chemical curiosity; it is an active participant in lipid metabolism. Its branched structure prevents it from being processed by the standard mitochondrial beta-oxidation pathway.

- **Peroxisomal Oxidation:** Branched-chain fatty acids like **2-methylhexadecanoic acid** are primarily metabolized in peroxisomes via α -oxidation and subsequent β -oxidation.[2] Studies on fibroblasts from patients with certain peroxisomal disorders have shown deficient degradation of 2-methyl-branched fatty acids, highlighting its importance as a substrate for these pathways.[2] This makes it a valuable tool for studying lipid metabolism and related genetic disorders.
- **Natural Occurrence:** The identification of **2-methylhexadecanoic acid** and its derivatives in marine sponges suggests a role in the biochemistry of these organisms, possibly as a component of cell membranes or as a precursor to other bioactive molecules.[1][5]
- **Potential Antimicrobial and Anti-inflammatory Activity:** While research is ongoing, related branched-chain and modified fatty acids have demonstrated a range of biological activities. The methyl ester of hexadecanoic acid has been investigated for potential antibacterial and anti-inflammatory properties.[6][7][8] This suggests that **2-methylhexadecanoic acid** could be a scaffold for the development of novel therapeutic agents, although specific activity for this compound requires further dedicated investigation.
- **Human Exposome:** **2-Methylhexadecanoic acid** has been identified in human blood and is considered part of the human exposome—the collection of all environmental exposures an individual experiences over a lifetime.[9] Its presence may be linked to diet or environmental sources, and its metabolic impact is an area of active research.

Safety and Handling

As a laboratory chemical, **2-Methylhexadecanoic acid** should be handled with appropriate care. The toxicological properties have not been extensively investigated.

- **General Handling:** Handle in a well-ventilated area or under a chemical fume hood. Avoid generating dust. Standard laboratory PPE, including safety glasses, chemical-resistant gloves, and a lab coat, should be worn.

- Storage: Store in a cool, dark, and dry place in a tightly sealed container. It should be stored away from incompatible materials such as strong oxidizing agents.
- First Aid Measures:
 - Skin Contact: Wash off immediately with soap and plenty of water.
 - Eye Contact: Rinse cautiously with water for several minutes.
 - Inhalation: Remove to fresh air. If breathing is difficult, seek medical attention.
 - Ingestion: Rinse mouth and seek medical advice.

At present, there is no specific GHS classification for hazards associated with this compound listed in the available resources.[2] Researchers are advised to treat it as a potentially irritating substance and to consult the specific Safety Data Sheet (SDS) from the supplier before use.

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